

Capnine Biochemistry and Function

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Capnine

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Capnine is a **sulfonolipid** found in the outer membrane of gliding bacteria within the phylum *Bacteroidetes* and is crucial for their unique gliding motility [1]. Structurally, it is analogous to sphingolipids and serves as the precursor for N-fatty acylated derivatives known as **capnoids** [1].

The table below summarizes its core characteristics:

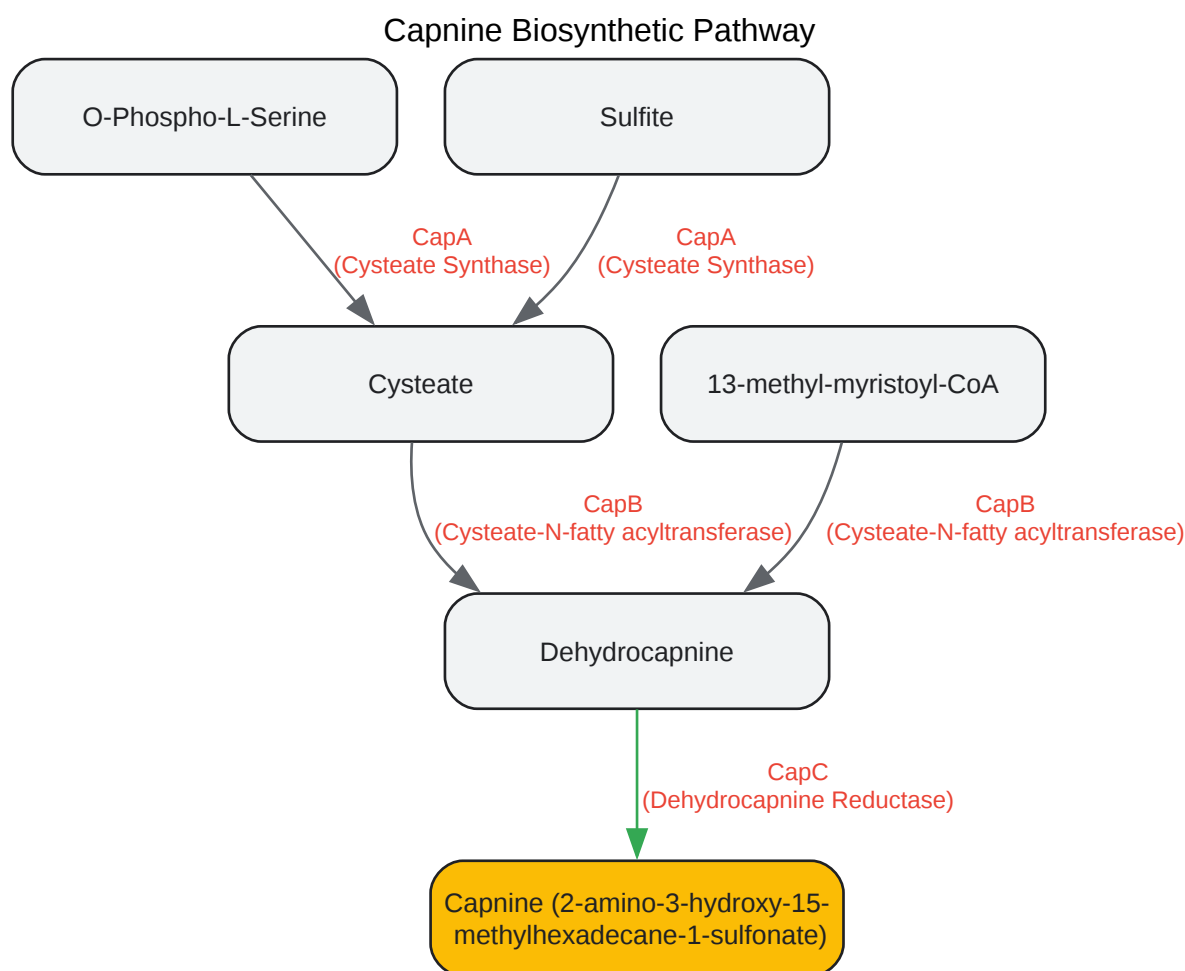
Attribute	Description
Chemical Name	2-amino-3-hydroxy-15-methylhexadecane-1-sulfonate [1]
Organisms	Gliding bacteria in phylum <i>Bacteroidetes</i> (e.g., <i>Capnocytophaga ochracea</i> , <i>Ornithobacterium rhinotracheale</i>), including environmental, pathogenic, and human microbiome bacteria [1]
Biological Role	Component of the outer membrane; essential for gliding motility [1]
Structural Analogue	Sphingolipids [1]

Biosynthetic Pathway of Capnine

Research has identified and characterized the core biosynthetic pathway for **capnine**, which involves three key enzymes [1]:

- **CapA (Cysteate synthase)**: Catalyzes the formation of cysteate from O-phospho-L-serine and sulfite [1].
- **CapB (Cysteate-N-fatty acyltransferase)**: Catalyzes the transfer of a fatty acyl group (e.g., 13-methyl-myristoyl-CoA) to cysteate, forming **dehydrocapnine** [1].
- **CapC (NAD(P)H-dependent dehydrocapnine reductase)**: Reduces dehydro**capnine** to form the final product, **capnine** [1].

This pathway is outlined in the following diagram:



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The diagram illustrates the three-enzyme pathway for **capnine** biosynthesis, from precursor molecules to the final sulfonolipid.

Research Context and Methodologies

While detailed, step-by-step protocols were not available in the search results, the biochemical characterization of the Cap enzymes provides a methodological framework.

- **Enzyme Identification:** Homologues of **CapA**, **CapB**, and **CapC** are present in many *Bacteroidetes* bacteria. Researchers can identify these genes in bacterial genomes through sequence homology searches [1].
- **Biochemical Characterization:** The function of these enzymes was confirmed through **in vitro** assays:
 - **CapA Activity:** Measured by monitoring cysteate formation from O-phospho-L-serine and sulfite [1].
 - **CapB Activity:** Assessed by detecting the formation of dehydro**capnine** from cysteate and a fatty acyl-CoA (13-methyl-myristoyl-CoA) [1].
 - **CapC Activity:** Determined by monitoring the NAD(P)H-dependent reduction of dehydro**capnine** to **capnine** [1].

Important Note on Naming

Be aware that the term "**caprine**" typically refers to organisms or compounds related to goats (genus *Capra*). The search results included studies on "caprine batenecins," which are antimicrobial peptides from goat leukocytes and are **not related** to the bacterial sulfonolipid **capnine** [2]. Please exercise caution to avoid confusion between these distinct entities.

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References

1. Identification and Characterization of the Biosynthetic Pathway of the... [pubmed.ncbi.nlm.nih.gov]
2. Frontiers | Caprine Batenecins as Promising Tools for Developing ... [frontiersin.org]

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